

Thermal stability of 3-(Methoxycarbonyl)cyclohexanecarboxylic acid

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Compound of Interest

3-

Compound Name: (Methoxycarbonyl)cyclohexanecar
boxylic acid

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An In-depth Technical Guide to the Thermal Stability of 3-(Methoxycarbonyl)cyclohexanecarboxylic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the thermal stability of chemical compounds is paramount for ensuring safe handling, predicting shelf-life, and designing stable pharmaceutical formulations. This technical guide provides an overview of the known physical properties of **3-(Methoxycarbonyl)cyclohexanecarboxylic acid** and outlines the standard methodologies for assessing its thermal stability.

Physicochemical Properties

While specific experimental data on the thermal decomposition of **3-(Methoxycarbonyl)cyclohexanecarboxylic acid** is not readily available in published literature, its general physical properties have been documented. These properties provide a baseline for understanding the compound's behavior under various conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₄	PubChem[1]
Molecular Weight	186.20 g/mol	PubChem[1]
Melting Point	29 - 31 °C (84 - 88 °F)	Sigma-Aldrich[2]
Boiling Point	232 - 233 °C (450 - 451 °F)	Sigma-Aldrich[2]
Density	1.033 g/cm ³ at 25 °C (77 °F)	Sigma-Aldrich[2]
Chemical Stability	The product is chemically stable under standard ambient conditions (room temperature).	Sigma-Aldrich[2]

Assessment of Thermal Stability: Experimental Protocols

To determine the thermal stability of a compound like **3-(Methoxycarbonyl)cyclohexanecarboxylic acid**, two primary thermoanalytical techniques are employed: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). [3][4] These methods provide quantitative data on mass loss and thermal events as a function of temperature.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as it is heated at a controlled rate. This technique is used to determine the temperatures at which the compound decomposes and the extent of mass loss at each stage.

Detailed Experimental Protocol:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature using certified reference materials.
- Sample Preparation: Accurately weigh 5-10 mg of **3-(Methoxycarbonyl)cyclohexanecarboxylic acid** into a clean, tared TGA pan (typically alumina or platinum).

- Experimental Conditions:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
 - Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: Continuously record the sample mass as a function of temperature.
- Data Analysis:
 - Plot the percentage of initial mass versus temperature to obtain the TGA curve.
 - Determine the onset temperature of decomposition (T_{onset}) and the temperature of maximum decomposition rate (T_{peak}) from the first derivative of the TGA curve (DTG curve).
 - Quantify the percentage of mass loss at different temperature ranges.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature.[3][5] It is used to detect thermal events such as melting, crystallization, and decomposition, and to quantify the enthalpy changes associated with these processes.

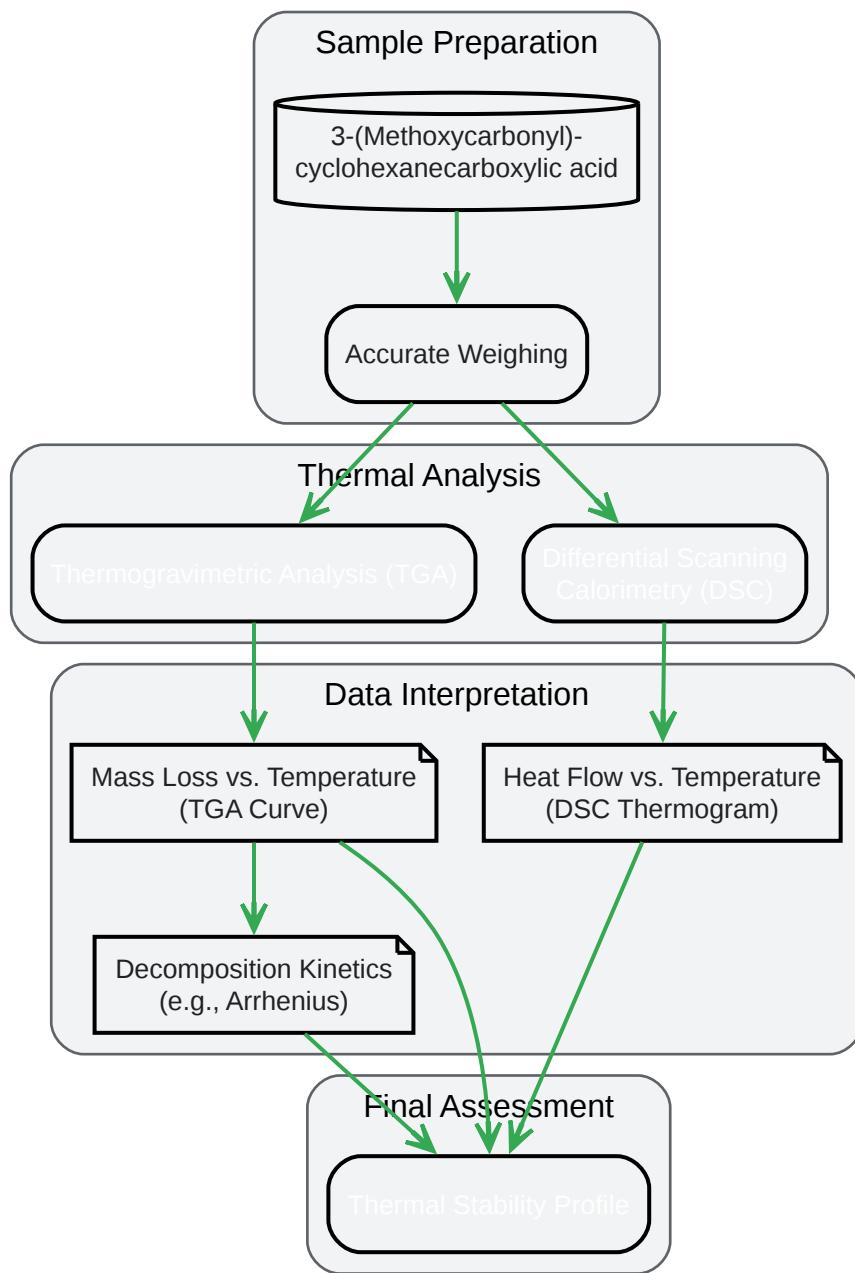
Detailed Experimental Protocol:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified reference materials (e.g., indium).
- Sample Preparation: Accurately weigh 2-5 mg of **3-(Methoxycarbonyl)cyclohexanecarboxylic acid** into a hermetically sealed aluminum or copper pan. An empty, sealed pan is used as a reference.
- Experimental Conditions:

- Place the sample and reference pans in the DSC cell.
- Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Heat the sample at a constant rate (e.g., 10 °C/min) over a desired temperature range that includes the melting and expected decomposition temperatures.
- Data Acquisition: Record the differential heat flow as a function of temperature.
- Data Analysis:
 - Plot the heat flow versus temperature to obtain the DSC thermogram.
 - Identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition).
 - Determine the onset temperature, peak temperature, and enthalpy (area under the peak) for each thermal event.

Experimental Workflow for Thermal Stability Assessment

The logical flow of experiments to assess the thermal stability of a compound is crucial for obtaining comprehensive and reliable data.



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Caption: Workflow for Thermal Stability Analysis.

Safety and Handling

Based on available Safety Data Sheets (SDS), **3-(Methoxycarbonyl)cyclohexanecarboxylic acid** and its isomers are classified with certain hazards.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][6]
- H315: Causes skin irritation.[1][6]
- H319: Causes serious eye irritation.[1][2][6]
- H335: May cause respiratory irritation.[1][6]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.[2][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]

Under fire conditions, hazardous decomposition products may be emitted, including toxic fumes.[6] Appropriate personal protective equipment should be worn when handling this compound, especially at elevated temperatures. Experiments should be conducted in a well-ventilated area or under a fume hood.

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